

Application Notes and Protocols for m-PEG4-NHS Ester in PROTAC Synthesis

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Compound of Interest

Compound Name: *m*-PEG4-NHS ester

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Introduction

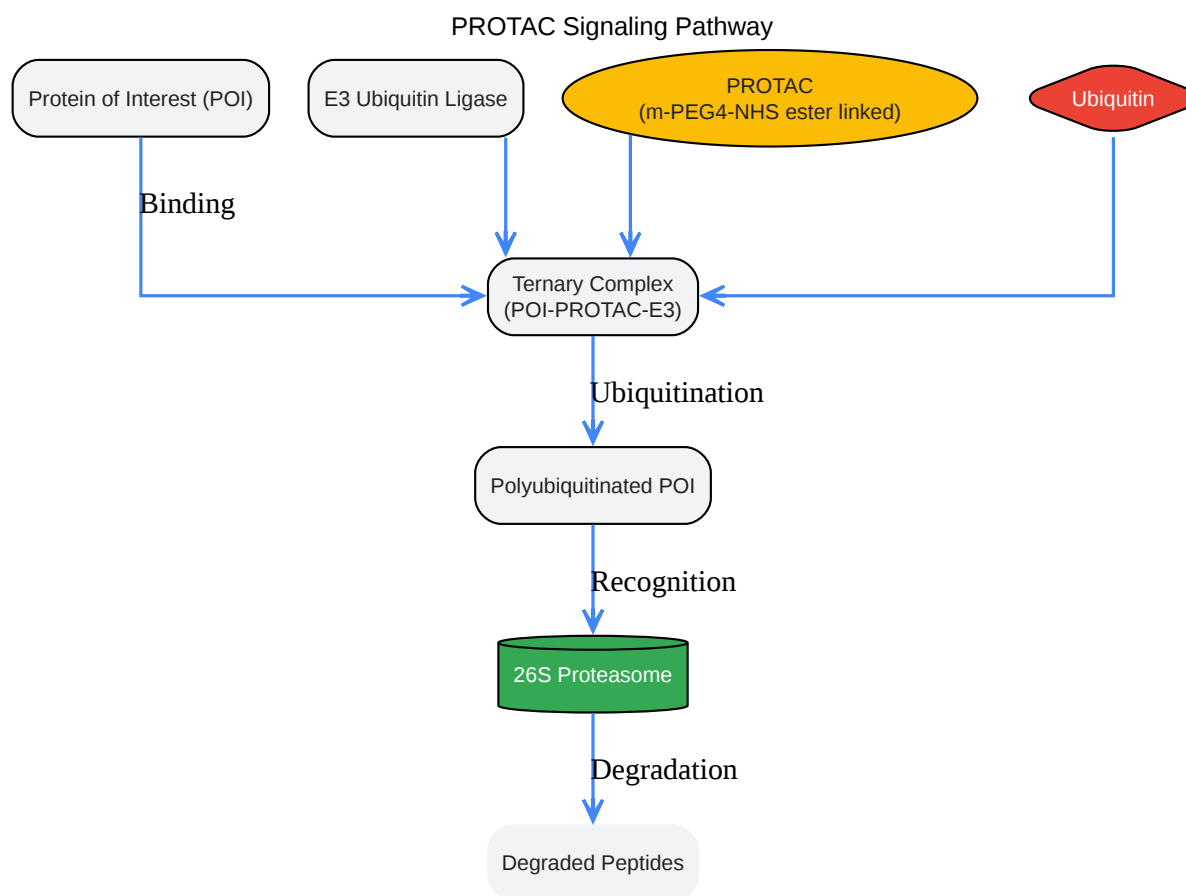
Proteolysis-targeting chimeras (PROTACs) have emerged as a revolutionary therapeutic modality, capable of selectively eliminating target proteins by hijacking the cell's natural ubiquitin-proteasome system.[1][2][3] These heterobifunctional molecules are composed of a ligand for a target protein of interest (POI), a ligand for an E3 ubiquitin ligase, and a chemical linker connecting the two.[3] The linker is a critical component, profoundly influencing the PROTAC's efficacy, solubility, and pharmacokinetic properties.[4] Among the various linker types, those based on polyethylene glycol (PEG) are frequently employed to enhance aqueous solubility and optimize the spatial orientation of the two ligands for efficient ternary complex formation.

This document provides detailed application notes and protocols for the use of **m-PEG4-NHS ester**, a hydrophilic tetraethylene glycol spacer equipped with an N-hydroxysuccinimide (NHS) ester, in the synthesis of PROTACs. The NHS ester allows for efficient and stable amide bond formation with primary amine groups present on a POI ligand or an E3 ligase ligand.

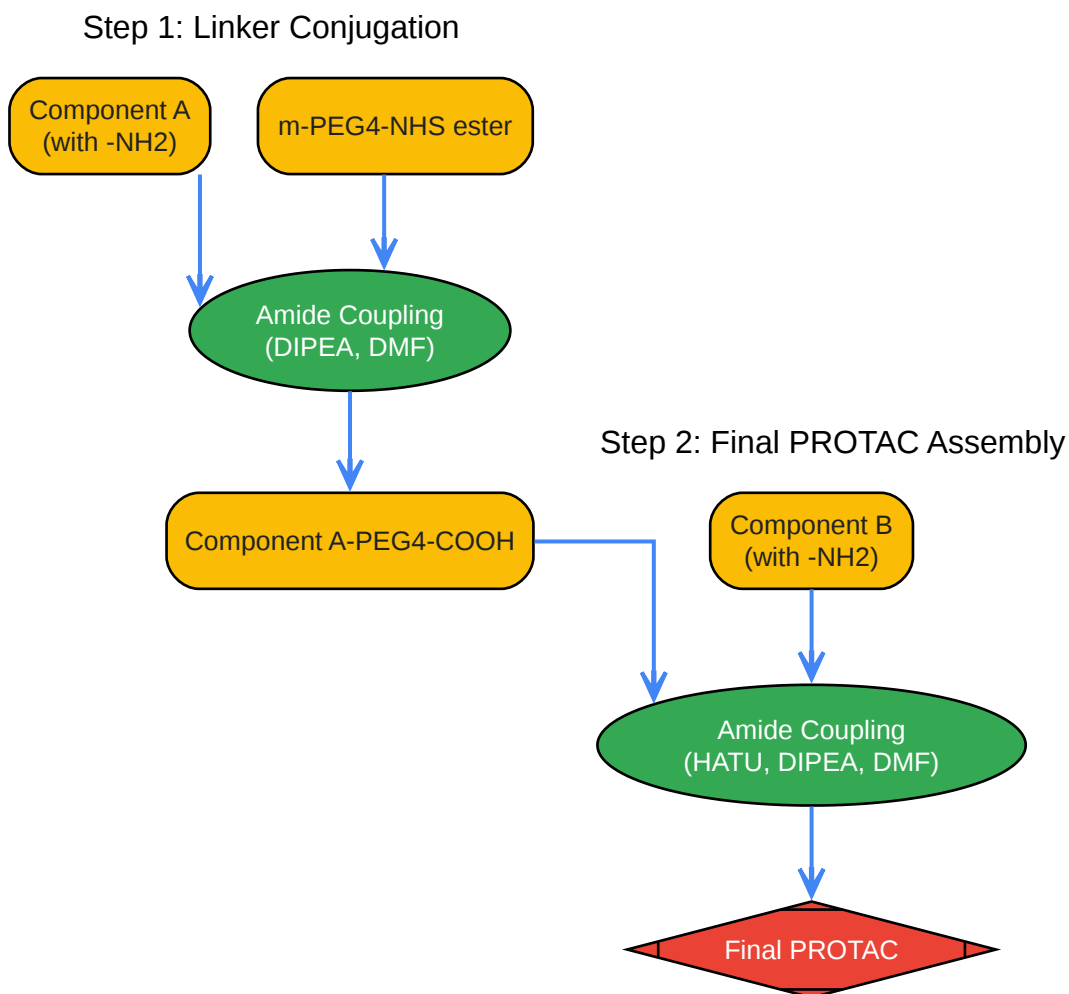
Mechanism of Action of a PROTAC

A PROTAC functions by inducing the formation of a ternary complex between the target protein and an E3 ubiquitin ligase. This proximity leads to the polyubiquitination of the target protein by the E3 ligase, marking it for degradation by the 26S proteasome. The PROTAC is then

released and can act catalytically to induce the degradation of multiple target protein molecules.



PROTAC Synthesis Workflow



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References

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- 2. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]

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- 4. benchchem.com [benchchem.com]
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